

Application Notes and Protocols for Utilizing THK01 in Cancer Cell Metastasis Research

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Compound of Interest

Compound Name: THK01

Cat. No.: B12391710

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Introduction

Metastasis is a complex and multi-step process that remains the leading cause of cancer-related mortality. The Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2) have emerged as critical regulators of the cytoskeletal dynamics involved in cell migration and invasion, key events in the metastatic cascade. **THK01** is a potent and highly selective inhibitor of ROCK2. These application notes provide detailed protocols for utilizing **THK01** to study cancer cell metastasis, with a focus on its effects on cell migration, invasion, and in vivo tumor dissemination.

Mechanism of Action

THK01 selectively inhibits ROCK2, which in turn modulates the downstream signaling pathways controlling cellular motility. A key pathway affected by **THK01** in the context of breast cancer metastasis is the ROCK2-STAT3 signaling axis. By inhibiting ROCK2, **THK01** leads to a dose-dependent reduction in the phosphorylation of Signal Transducer and Activator of Transcription 3 (STAT3) at the tyrosine 705 (Y705) residue. This attenuation of STAT3 activation is a crucial molecular event through which **THK01** exerts its anti-metastatic effects.

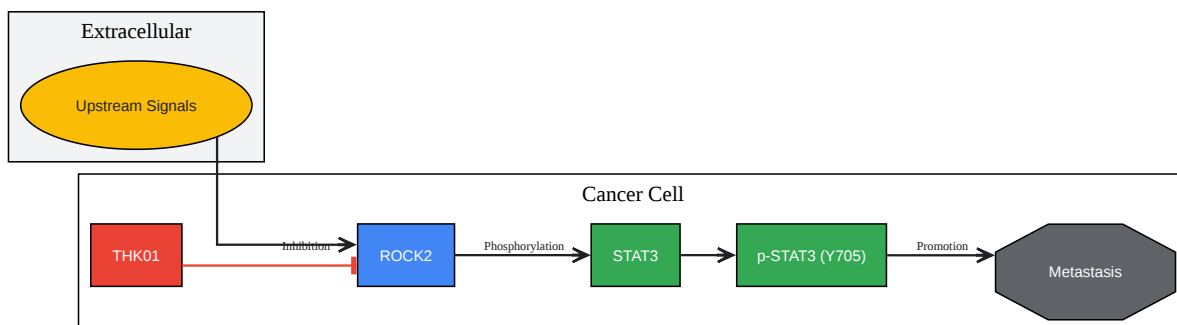
Quantitative Data Summary

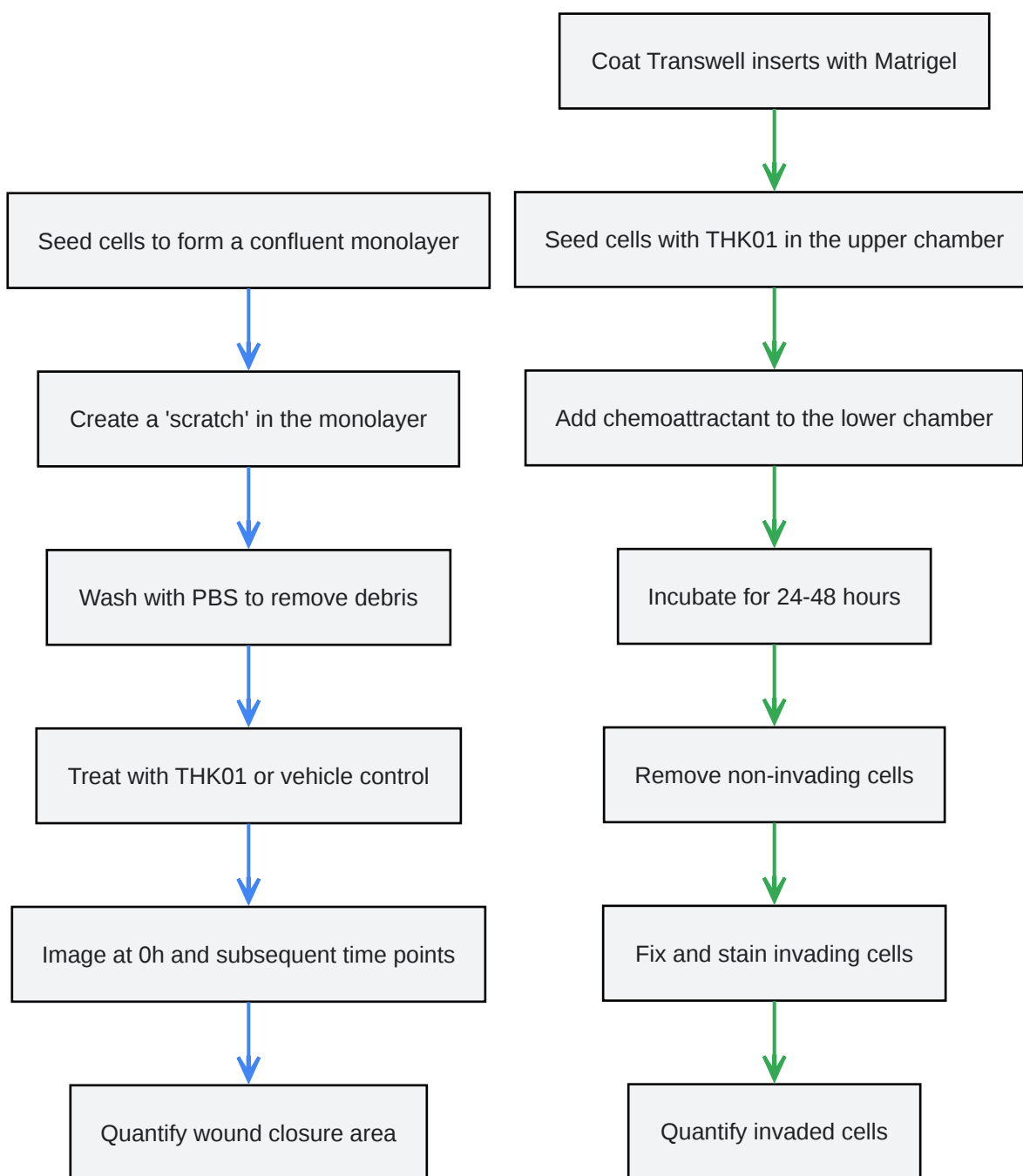
The following table summarizes the key quantitative data for **THK01** based on preclinical studies.

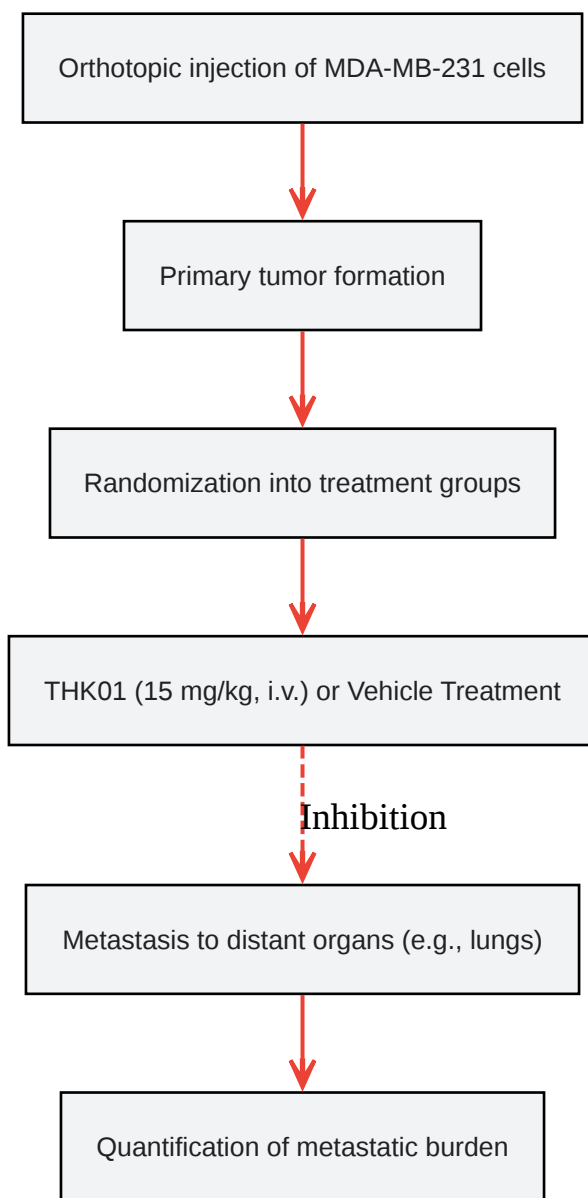
Parameter	Value	Cell Line/System	Reference
IC50 (ROCK2)	5.7 nM	In vitro kinase assay	[1]
IC50 (ROCK1)	923 nM	In vitro kinase assay	[1]
Effective Concentration	1.25 - 10 μ M	MDA-MB-231 cell-based assays	[1]
In Vivo Dosage	15 mg/kg (i.v.)	Female BALB/c nude mice	[1]

Signaling Pathway Diagram

The following diagram illustrates the proposed signaling pathway through which **THK01** inhibits cancer cell metastasis.







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References

- 1. pubcompare.ai [pubcompare.ai]

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